

Flazasulfuron: Application Notes and Protocols for Pre-emergence and Post-emergence Use

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Compound of Interest

Compound Name: Flazasulfuron

Cat. No.: B046402

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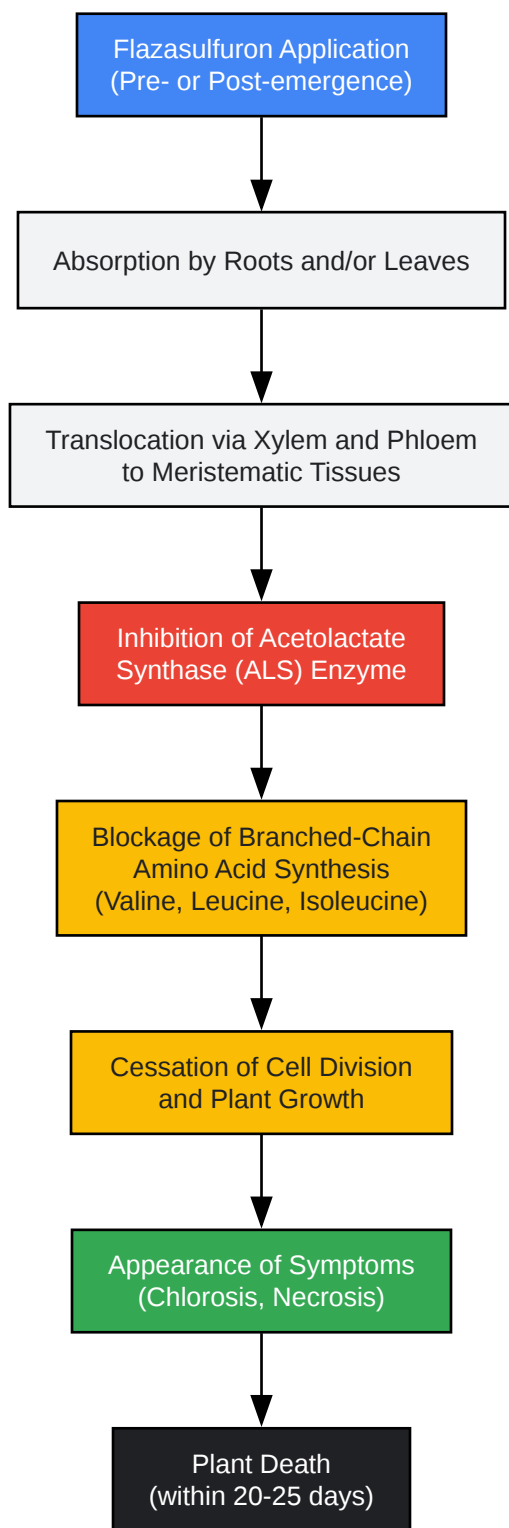
Overview

Flazasulfuron is a selective, systemic sulfonylurea herbicide used for the control of a broad spectrum of annual and perennial broad-leaved weeds, grasses, and sedges.[1][2][3][4] Its versatility allows for both pre-emergence and post-emergence applications, providing flexibility in weed management programs.[2][3][5] **Flazasulfuron** is absorbed through the roots and leaves of plants and translocated to the meristematic tissues, where it inhibits a key enzyme, leading to the cessation of growth and eventual plant death.[1][6][7]

Mode of Action

Flazasulfuron's herbicidal activity stems from the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[1][3][5][6][7] This enzyme is crucial for the biosynthesis of branched-chain amino acids: valine, leucine, and isoleucine.[2][7] The inhibition of ALS leads to a halt in protein synthesis and cell division, which in turn stops plant growth within hours of application.[1][6]

Visible symptoms of **Flazasulfuron's** effects on susceptible weeds appear gradually.[6] These symptoms include discoloration of newly developed leaves, followed by chlorosis, desiccation, necrosis, and ultimately, the death of the plant within 20 to 25 days of application.[1][3][6]



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Caption: Flazasulfuron's mode of action signaling pathway.

Application Timing: Pre-emergence vs. Post-emergence

The choice between pre-emergence and post-emergence application of **Flazasulfuron** depends on the target weed species, the crop, and the specific field conditions.

Pre-emergence Application

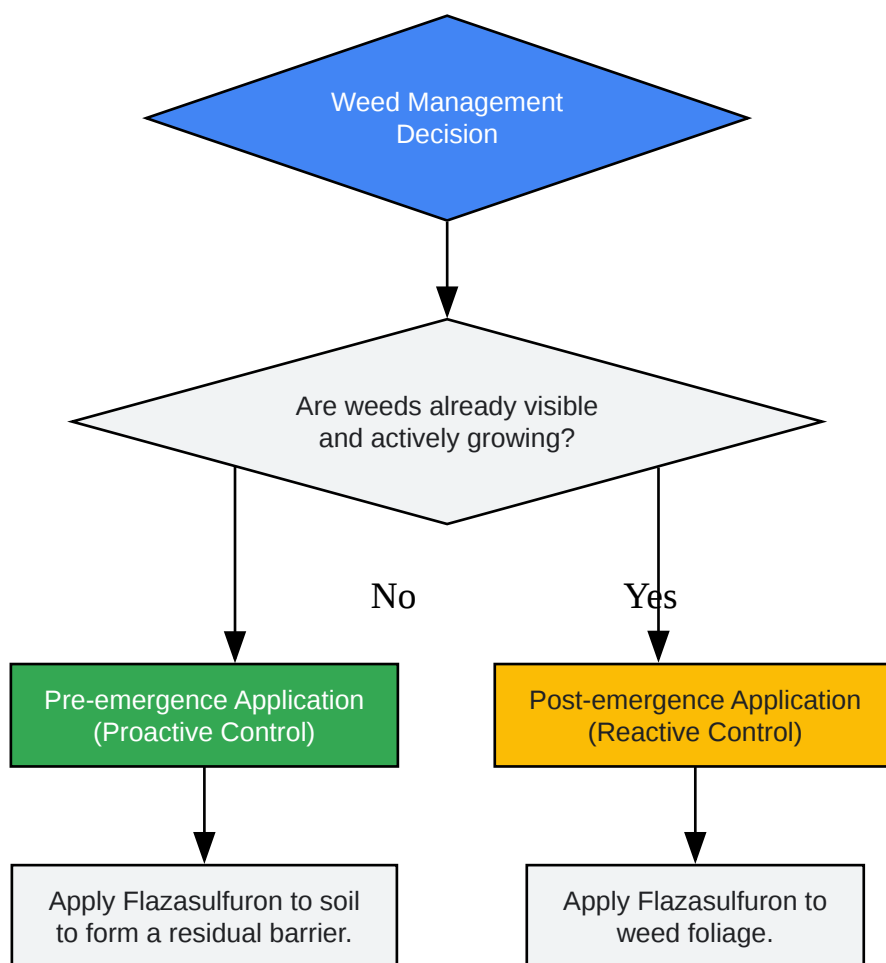
Pre-emergent herbicides are applied before weeds have sprouted.[8] **Flazasulfuron**, when applied pre-emergence, forms a residual barrier in the soil that controls germinating weed seeds.[9] This approach is proactive, preventing weed establishment and subsequent competition with the crop.[8] Efficacy can be influenced by soil moisture, as adequate moisture is often required to activate the herbicide.[10]

- **Weed Spectrum:** Primarily targets annual weeds such as crabgrass, goosegrass, and chickweed.[8]
- **Application:** Applied to the soil before weed seeds germinate.[8]
- **Key Advantage:** Prevents weed competition from the start of the growing season.

Post-emergence Application

Post-emergent herbicides are applied to weeds that are already visibly growing.[8] **Flazasulfuron** is effective as a post-emergent treatment, particularly on young, actively growing weeds.[6] This method offers a reactive approach to weed control, targeting existing weed populations.[8]

- **Weed Spectrum:** Controls a wide range of both annual and perennial weeds that have already emerged.[8]
- **Application:** Applied directly to the foliage of emerged weeds.[5]
- **Key Advantage:** Provides control of established weeds.



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Caption: Decision workflow for **Flazasulfuron** application timing.

Data Presentation

Table 1: Efficacy of Flazasulfuron on Various Weed Species

Weed Species	Common Name	Pre-emergence Control	Post-emergence Control
Capsella bursa-pastoris	Shepherd's-Purse	Good	Good[11][12]
Lamium purpureum	Red Deadnettle	Good	Good[12]
Fallopia convolvulus	Black-bindweed	Good	Good[12]
Chenopodium album	Common Lambsquarters	Moderate	Good[12]
Malva sylvestris	Common Mallow	Good	Good[12]
Papaver rhoeas	Corn Poppy	Good	Good[12]
Setaria spp.	Foxtail	Good	Good[12][13]
Richardia brasiliensis	Florida Pusley	Moderate (at higher rates)	Moderate[14]
Bidens alba	Spanish Needles	Good	Good (initially)[14]
Conyza canadensis	Horseweed	Good	Good (initially)[14]
Festuca spp.	Fescue	Not specified	Excellent[15]

Note: Efficacy can vary based on application rate, environmental conditions, and weed growth stage.

Table 2: Application Rates and Timing for Flazasulfuron

Crop/Area	Application Timing	Application Rate (g a.i./ha)	Notes
Warm Season Turf	Pre- and Post-emergence	25-100	Controls grasses, broad-leaf weeds, and sedges.[6]
Grapevines	Pre- and Post-emergence	25-75	
Sugarcane	Pre- and Post-emergence	25-75[6]	A study showed no significant impact on stalk yield at 50 and 100 g/ha post-emergence.[16]
Stone Fruit Orchards	Post-emergence	40-80	Effective against annual dicotyledonous and monocotyledonous weeds.[11][12][13]
Citrus	Post-emergence	50-70 (tank-mixed)	Flazasulfuron alone may not adequately control grasses and some broadleaf weeds; tank mixing with glyphosate or diuron improves efficacy.[14]
Non-crop areas	Pre-emergence	150	Provides long-lasting residual control for up to 5 months.[9]

Experimental Protocols

The following are generalized protocols for evaluating the efficacy of **Flazasulfuron**.

Protocol 1: Evaluating Pre-emergence Efficacy of Flazasulfuron

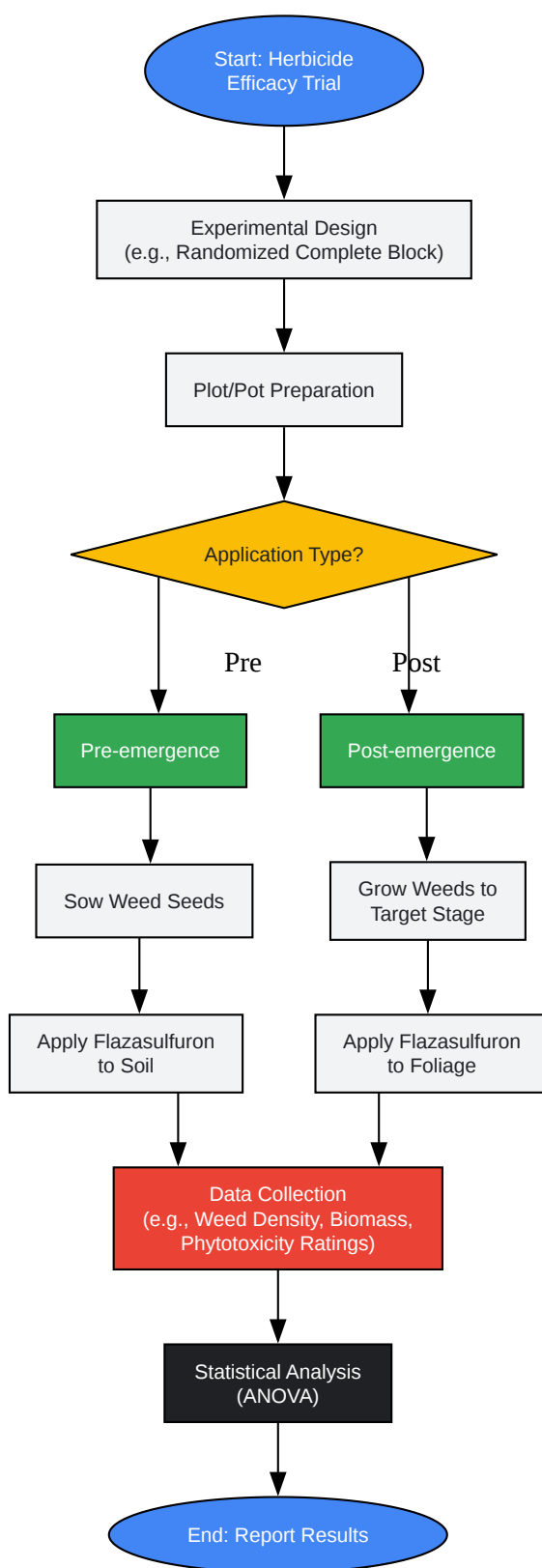
- Objective: To determine the efficacy of pre-emergence application of **Flazasulfuron** on target weed species.
- Materials and Reagents:
 - **Flazasulfuron** formulation (e.g., 25% WG)
 - Knapsack sprayer with appropriate nozzles[17]
 - Personal Protective Equipment (PPE)
 - Weed seeds of target species
 - Weed-free soil
 - Pots or designated field plots
- Experimental Design: Randomized complete block design with a minimum of three replicates.[18] Treatments should include a weedy check (untreated), a weed-free check, and multiple rates of **Flazasulfuron**.
- Procedure:
 - Prepare plots or pots with weed-free soil.
 - Sow seeds of target weed species at a uniform depth and density.
 - Apply **Flazasulfuron** treatments evenly to the soil surface.[18]
 - If necessary, apply a specified amount of water to activate the herbicide.[10]
 - Maintain optimal growing conditions for weed germination and growth.
 - Assess weed control at regular intervals (e.g., 20, 40, and 60 days after treatment) by counting weed density and measuring weed biomass.[19]

- Data Analysis: Analyze data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.[20]

Protocol 2: Evaluating Post-emergence Efficacy of Flazasulfuron

- Objective: To determine the efficacy of post-emergence application of **Flazasulfuron** on target weed species at different growth stages.
- Materials and Reagents:
 - **Flazasulfuron** formulation
 - Non-ionic surfactant (if required)[15]
 - Knapsack sprayer
 - PPE
 - Pots or designated field plots
 - Established, actively growing target weeds
- Experimental Design: Randomized complete block design with at least three replicates.[11][12][13] Treatments should include an untreated control and various rates of **Flazasulfuron** applied at different weed growth stages (e.g., 2-4 leaf stage, 4-6 leaf stage).[21]
- Procedure:
 - Establish a uniform population of target weed species in pots or field plots.
 - Apply **Flazasulfuron** treatments to weeds at the specified growth stages. Ensure thorough coverage of the foliage.[22]
 - Maintain optimal growing conditions.
 - Visually assess weed control (phytotoxicity) at regular intervals (e.g., 7, 14, 21, and 28 days after treatment) using a 0-100% scale (0 = no control, 100 = complete death).[12]

- At the final assessment, harvest the above-ground biomass of surviving weeds and determine the dry weight.
- Data Analysis: Analyze phytotoxicity ratings and biomass data using ANOVA and a means separation test.



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Caption: General experimental workflow for herbicide efficacy testing.

Crop Selectivity

The selective nature of **Flazasulfuron** in certain crops is attributed to the plant's ability to rapidly metabolize the herbicide into inactive compounds.[1][6][7] This detoxification process prevents the accumulation of **Flazasulfuron** at the site of action, thus allowing the crop to tolerate the application.[7] However, some crops, like grapefruit, have shown sensitivity to **Flazasulfuron**, exhibiting phytotoxicity at rates effective for weed control.[14]

Tank Mixtures

To broaden the spectrum of controlled weeds, **Flazasulfuron** can be tank-mixed with other herbicides. For instance, tank-mixing with glyphosate has been shown to improve the efficacy of **Flazasulfuron** on both grass and broadleaf weeds.[14] When considering a tank mix, it is crucial to follow the label recommendations for all products and conduct a jar test to ensure physical compatibility.

Conclusion

Flazasulfuron is an effective herbicide with the flexibility of both pre-emergence and post-emergence application. The choice of application timing should be based on the weed spectrum present and the specific management goals. Pre-emergence applications provide proactive, residual control of germinating weeds, while post-emergence applications are effective for controlling existing weed populations. For optimal results, application rates and timing should be tailored to the specific crop, target weeds, and environmental conditions. In some situations, tank-mixing **Flazasulfuron** with other herbicides can enhance its weed control spectrum.

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